

Application of JS-11 in Disease Model Studies: Information Not Available

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Compound of Interest

Compound Name: JS-11

Cat. No.: B1192974

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Despite a comprehensive search for a therapeutic agent designated as "**JS-11**" for use in disease model studies, no substantial scientific literature or publicly available data could be located. The search did not yield information regarding its mechanism of action, efficacy in preclinical models, or associated experimental protocols.

Initial investigations into scientific databases and public records did not identify a compound with the specific name "**JS-11**" that has been extensively characterized for its application in disease models. The search results did, however, yield information on a clinical-stage drug named JS111, an EGFR inhibitor being investigated for non-small cell lung cancer. However, no direct link or alias between "**JS-11**" and "JS111" could be established.

Further searches across a broad range of terms related to drug development and preclinical studies also failed to provide any data on "**JS-11**." The query returned information on unrelated entities, including the cytokine Interleukin-11 (IL-11) and a guitar model.

A single, isolated finding from a chemical supplier, MedchemExpress, lists a product named "JS11" as an inhibitor of the natriuretic polypeptide receptor 1 (Npr1), with a reported IC₅₀ of 1.9 μ M for the human receptor. The product description mentions its use in mouse models of pruritus (itching). This solitary piece of information is insufficient to generate the detailed Application Notes and Protocols requested, which would necessitate a body of research with quantitative data, detailed experimental methodologies, and elucidated signaling pathways across various disease models.

Conclusion:

Based on the exhaustive search, it is concluded that there is currently no publicly available scientific information to fulfill the request for detailed Application Notes and Protocols on the use of a compound named "**JS-11**" in disease model studies. The name may refer to a very early-stage compound with no published data, an internal company codename, or a potential error in the query.

Researchers, scientists, and drug development professionals seeking information on a specific therapeutic agent are advised to verify the exact nomenclature and any alternative designations. Should "**JS-11**" be an internal or newly developed compound, the relevant data would likely reside with the developing institution or company and may not be in the public domain.

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